

# 5-Chlorohexanoic Acid: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chlorohexanoic acid

Cat. No.: B8773844

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-chlorohexanoic acid**. Due to the limited availability of data for this specific compound, information from structurally similar chemicals, such as 6-chlorohexanoic acid and other chlorinated carboxylic acids, has been included to provide a thorough assessment of potential hazards. All personnel handling this substance should be adequately trained in the proper handling of potentially hazardous chemicals.

## Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **5-chlorohexanoic acid** is not readily available, data from analogous compounds suggest that it should be handled as a hazardous substance. The GHS classification for the closely related isomer, 6-chlorohexanoic acid, indicates severe hazards.<sup>[1]</sup> Furthermore, an SDS for a similar compound, (R)-3-Amino-5-methylhexanoic acid, identifies it as causing skin and eye irritation, as well as respiratory tract irritation.<sup>[2]</sup> Therefore, it is prudent to assume that **5-chlorohexanoic acid** poses similar or more severe risks.

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B/2	Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Irritation	Category 1/2A	Causes serious eye damage / Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation
Corrosive to Metals	Category 1	May be corrosive to metals

Note: This classification is inferred from structurally similar compounds and should be used as a precautionary guideline.

## Physical and Chemical Properties

Specific experimental data for the physical and chemical properties of **5-chlorohexanoic acid** are not widely published. The following table includes computed data and information for analogous compounds.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>11</sub> ClO <sub>2</sub>	PubChem[3]
Molecular Weight	150.60 g/mol	PubChem[3]
CAS Number	112176-22-4	PubChem[3]
Appearance	Assumed to be a solid or liquid	-
Boiling Point	Data not available	-
Melting Point	Data not available	-
pKa (Dissociation Constant)	Data available	PubChem[3]

## Toxicological Information

Detailed toxicological studies on **5-chlorohexanoic acid** have not been thoroughly investigated.<sup>[2]</sup> However, based on its structure as a chlorinated carboxylic acid, it is expected to be toxic and corrosive. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Toxicity Metric	Value	Species	Route	Notes and Source
Acute Toxicity	Data not available for 5-chlorohexanoic acid.	-	-	The chemical, physical, and toxicological properties have not been thoroughly investigated. <sup>[2]</sup>
LD50 (Lethal Dose, 50%)	3080 mg/kg	Rat	Oral	For 6-Chlorohexanoic acid. (Analogous compound)

#### Symptoms of Exposure:

- Inhalation: May cause chemical burns to the respiratory tract, leading to irritation, coughing, and shortness of breath.<sup>[4]</sup>
- Skin Contact: Causes skin irritation, and potentially severe chemical burns.<sup>[1][2][4]</sup>
- Eye Contact: Causes serious eye irritation or severe eye damage, with a risk of permanent injury.<sup>[1][2][4]</sup>
- Ingestion: Harmful if swallowed. May cause burns to the gastrointestinal tract.<sup>[4]</sup>

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **5-chlorohexanoic acid** to minimize exposure and prevent accidents.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.[\[4\]](#)

## Personal Protective Equipment (PPE)

A comprehensive assessment of the required PPE should be conducted before handling this chemical. The following are minimum recommendations:

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. <a href="#">[2]</a> <a href="#">[7]</a>	To protect against splashes that can cause severe eye damage.
Hand Protection	Nitrile or butyl rubber gloves. <a href="#">[8]</a>	To prevent skin contact and chemical burns. Gloves must be inspected before use and disposed of properly after handling the chemical. <a href="#">[2]</a>
Body Protection	A chemical-resistant laboratory coat and, if a significant splash risk exists, a splash apron. <a href="#">[5]</a> <a href="#">[7]</a>	To protect skin and clothing from contamination.
Respiratory Protection	An appropriate respirator (e.g., N95 or a full-face respirator with acid gas cartridges) may be necessary if working outside a fume hood or if dust/vapors are generated. <a href="#">[2]</a> <a href="#">[8]</a>	To prevent inhalation of irritating or corrosive vapors and aerosols.

## Handling Procedures

- Avoid all direct contact with the substance.[2]
- Do not breathe dust, fumes, mist, or vapors.[2]
- Wash hands thoroughly after handling.[2]
- Use only in a chemical fume hood.[4]
- Keep the container tightly closed when not in use.[2]

## Storage Procedures

- Store in a cool, dry, and well-ventilated area.[9][10]
- Keep containers tightly closed.[9]
- Store in a designated corrosives area.[4]
- Store locked up.[2][11]
- Segregate from incompatible materials such as strong bases, oxidizing agents, and reducing agents.[9][12]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	1. Move the individual to fresh air immediately. [2] 2. If breathing has stopped, provide artificial respiration.[2] 3. Seek immediate medical attention.[9]
Skin Contact	1. Immediately remove all contaminated clothing.[11] 2. Flush the affected skin with plenty of soap and water for at least 15 minutes. [2][4] 3. Seek immediate medical attention.[4]
Eye Contact	1. Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2][4] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[2] 3. Seek immediate medical attention.[4]
Ingestion	1. Do NOT induce vomiting.[4] 2. Rinse the mouth with water.[2] 3. If the person is conscious, have them drink 2-4 cupfuls of water or milk.[4] 4. Never give anything by mouth to an unconscious person.[2] 5. Seek immediate medical attention.[4]

## Spill and Waste Disposal Procedures

### Spill Response

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate PPE as described in Section 4.2.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable, closed container for disposal.[4]

- For solid spills, carefully sweep up the material, avoiding dust formation, and place it in a sealed container.<sup>[2]</sup>
- Do not let the product enter drains.<sup>[2]</sup>

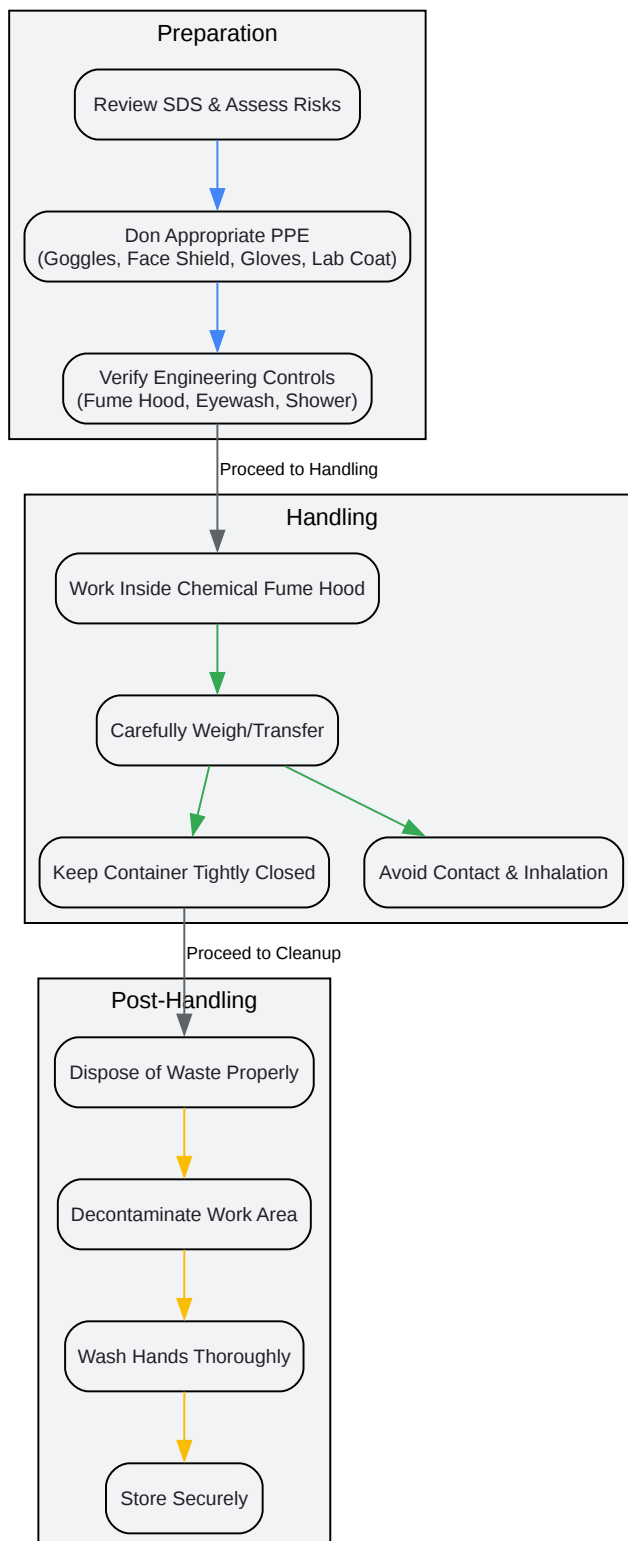
## Waste Disposal

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.
- It is recommended to use a licensed professional waste disposal service.

## Visual Safety Guides

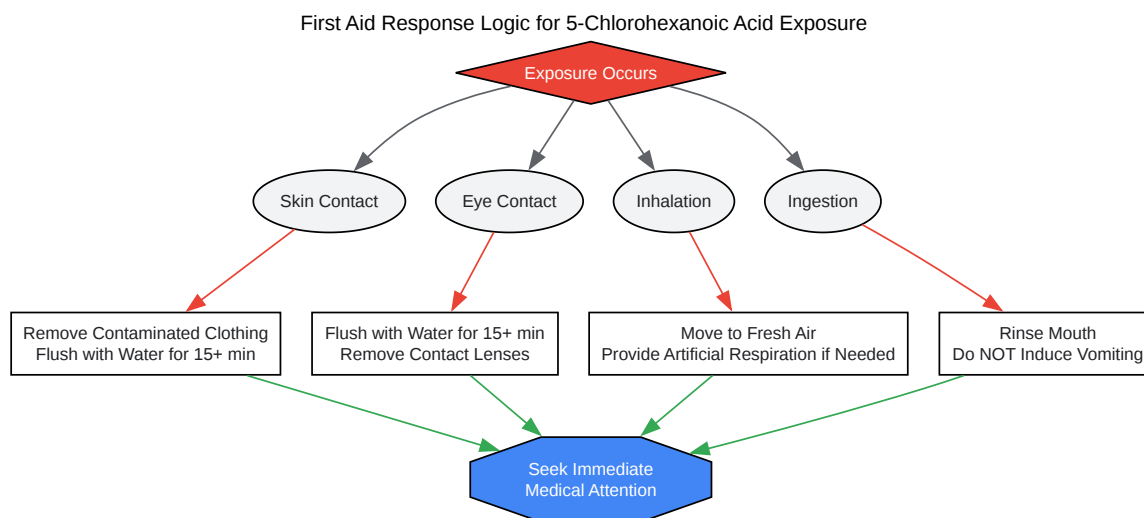
The following diagrams illustrate key safety workflows and logical relationships for handling **5-chlorohexanoic acid**.

## Safe Handling Workflow for 5-Chlorohexanoic Acid

[Click to download full resolution via product page](#)

Caption: A workflow for the safe handling of **5-chlorohexanoic acid**.





[Click to download full resolution via product page](#)

Caption: Decision-making workflow for first aid response to exposure.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Chlorohexanoic acid | C<sub>6</sub>H<sub>11</sub>ClO<sub>2</sub> | CID 20209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. angenechemical.com [angenechemical.com]
- 3. 5-Chlorohexanoic acid | C<sub>6</sub>H<sub>11</sub>ClO<sub>2</sub> | CID 18541668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. benchchem.com [benchchem.com]

- 6. carlroth.com [carlroth.com]
- 7. sc.edu [sc.edu]
- 8. leelinework.com [leelinework.com]
- 9. fishersci.com [fishersci.com]
- 10. iedu.mui.ac.ir [iedu.mui.ac.ir]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. hse.gov.uk [hse.gov.uk]
- To cite this document: BenchChem. [5-Chlorohexanoic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8773844#5-chlorohexanoic-acid-safety-and-handling-precautions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)